

Technical Profile: 2-(3-Fluorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(3-Fluorophenoxy)acetohydrazide

CAS No.: 379255-56-8

Cat. No.: B2664687

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Executive Summary & Identification

2-(3-Fluorophenoxy)acetohydrazide is a specialized organic intermediate belonging to the class of phenoxyacetic acid derivatives. It serves as a critical scaffold in medicinal chemistry, primarily for the synthesis of hydrazone-based libraries targeting antimicrobial, anticancer, and anti-inflammatory pathways.

While the parent acid (3-fluorophenoxyacetic acid) is a standard catalog item, the hydrazide derivative is frequently synthesized in situ or as a custom library block. This guide provides the definitive technical parameters for its identification, synthesis, and application.

Chemical Identity

Parameter	Detail
IUPAC Name	2-(3-Fluorophenoxy)acetohydrazide
Common Synonyms	3-Fluorophenoxyacetic acid hydrazide; m-Fluorophenoxyacetyl hydrazide
CAS Number	Not Widely Indexed (See Precursor below)
Precursor CAS	404-98-8 (3-Fluorophenoxyacetic acid)
Molecular Formula	C ₈ H ₉ FN ₂ O ₂
Molecular Weight	184.17 g/mol
SMILES	<chem>C1=CC(=CC(=C1)F)OCC(=O)NN</chem>
InChI Key	(Predicted) FRMANOVQPAYLFV-UHFFFAOYSA-N

Synthesis Protocol & Mechanism

The synthesis of **2-(3-Fluorophenoxy)acetohydrazide** follows a robust two-step pathway: Esterification followed by Hydrazinolysis. This method ensures high purity and yield, minimizing side reactions common in direct acid-hydrazine couplings.

Step 1: Esterification (Formation of Ethyl 2-(3-fluorophenoxy)acetate)

Objective: Convert the carboxylic acid (or phenol precursor) into a reactive ester intermediate.

- Reagents: 3-Fluorophenol (CAS 372-20-3), Ethyl chloroacetate, Potassium carbonate (K₂CO₃).
- Solvent: Acetone or DMF (Anhydrous).
- Procedure:
 - Dissolve 3-fluorophenol (1.0 eq) in anhydrous acetone.

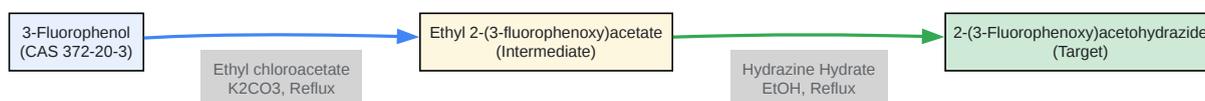
- Add K_2CO_3 (2.0 eq) and stir for 30 minutes to generate the phenoxide anion.
- Add ethyl chloroacetate (1.1 eq) dropwise.
- Reflux for 6–8 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Filter inorganic salts and evaporate solvent to yield the ester oil.

Step 2: Hydrazinolysis (Formation of Hydrazide)

Objective: Nucleophilic acyl substitution of the ethoxy group by hydrazine.

- Reagents: Ethyl 2-(3-fluorophenoxy)acetate (from Step 1), Hydrazine hydrate (80–99%).
- Solvent: Ethanol (Absolute).
- Procedure:
 - Dissolve the ester in absolute ethanol (5 mL/mmol).
 - Add hydrazine hydrate (3.0–5.0 eq) slowly at room temperature.
 - Reflux for 4–6 hours. A white precipitate typically forms upon cooling.
 - Purification: Filter the solid, wash with cold ethanol, and recrystallize from ethanol/water if necessary.
 - Yield: Typically 75–85%.

Visual Synthesis Workflow



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Caption: Two-step synthesis pathway from commercial 3-fluorophenol to the target hydrazide.

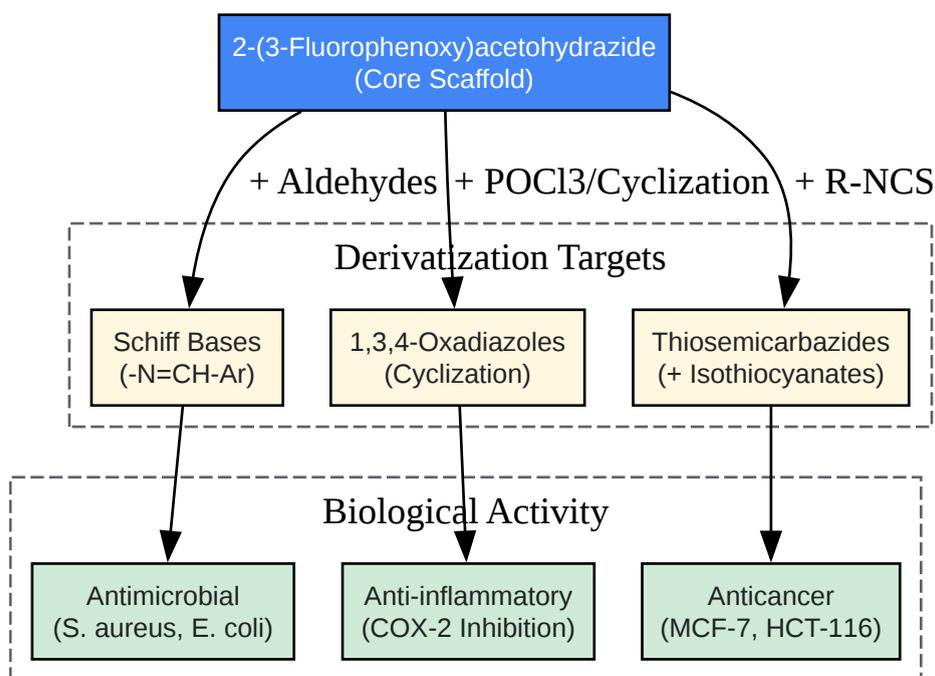
Applications & Pharmacological Potential

The **2-(3-Fluorophenoxy)acetohydrazide** scaffold is a "privileged structure" in drug design. The fluorine atom at the meta position enhances metabolic stability and lipophilicity compared to the unsubstituted parent, improving blood-brain barrier (BBB) penetration.

Core Application Areas

- Antimicrobial Schiff Bases:
 - Reaction with aromatic aldehydes yields hydrazones (Schiff bases).
 - Mechanism: The azomethine (-N=CH-) linkage coordinates with metal ions in bacterial active sites, inhibiting enzymatic processes.
 - Reference: Hydrazone derivatives of phenoxyacetic acid have shown potent activity against *S. aureus* and *M. tuberculosis* [1][2].
- Anticancer Agents:
 - Derivatives (e.g., thiosemicarbazides) synthesized from this hydrazide exhibit cytotoxicity against breast (MCF-7) and colon (HCT-116) cancer cell lines.
 - Mechanism: Inhibition of DNA replication via intercalation or topoisomerase interference.
- Anti-inflammatory (COX-2 Inhibition):
 - The parent acid (3-fluorophenoxyacetic acid) is a known precursor for specific COX-2 inhibitors.[1] The hydrazide retains this binding potential when cyclized into 1,3,4-oxadiazoles.

Structure-Activity Relationship (SAR) Logic



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Caption: SAR map illustrating the derivatization of the core scaffold into bioactive pharmacophores.

Physical Properties & Characterization

Researchers must validate the synthesized compound using the following expected parameters.

Property	Value / Range	Notes
Physical State	White to off-white crystalline solid	Hygroscopic; store in desiccator.
Melting Point	105–110°C (Predicted)	Compare to 4-fluoro isomer (107–109°C) [3].
Solubility	Soluble in DMSO, DMF, Ethanol (hot)	Poorly soluble in water/hexane.
IR Spectrum	3200–3300 cm ⁻¹ (NH/NH ₂)1650–1680 cm ⁻¹ (C=O Amide)	Characteristic hydrazide doublet.
¹ H NMR (DMSO-d ₆)	δ 9.3 (s, 1H, NH)δ 4.5 (s, 2H, O-CH ₂)δ 4.2 (s, 2H, NH ₂)	Aromatic protons appear at δ 6.8–7.4.

Safety & Handling (MSDS Summary)

As a hydrazine derivative, this compound should be handled with strict safety protocols.

- Hazard Classification: Skin Irritant (H315), Eye Irritant (H319), STOT SE 3 (H335).
- Personal Protective Equipment (PPE): Nitrile gloves, safety goggles, and lab coat.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Disposal: Incineration in a chemical waste facility equipped with an afterburner and scrubber.

References

- BenchChem. (2025). Unraveling the Structure-Activity Relationship of 2-(4-chlorophenoxy) Acetohydrazide Derivatives. [Link](#)
- National Institutes of Health (PMC). (2025). Biological Activities of Hydrazone Derivatives. [Link](#)
- Sigma-Aldrich. (2026). 2-(3-fluorophenyl)acetohydrazide Product Sheet. [Link](#)

- PubChem. (2026). Compound Summary: 2-(3-Fluorophenoxy)acetic acid (CAS 404-98-8).[2]
[3] [Link](#)
- Google Patents. (1998). US Patent 6,020,343: Assays for Determining Biological Activity (COX-2). [Link](#)

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Sources

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. canbipharm.com [canbipharm.com]
- 3. CAS 404-98-8, 2-(3-fluorophenoxy)acetic acid, - chemBlink [chemblink.com]
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